

Cross-validation of C 87 results in different labs

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Compound of Interest

Compound Name: C 87

Cat. No.: B15582794

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Lack of Public Data on Compound "C 87"

A comprehensive search for publicly available studies, reports, or experimental data on a compound or product specifically identified as "C 87" has yielded no results. This suggests that "C 87" may be an internal project code, a placeholder name, or a compound not yet described in published scientific literature.

Therefore, a direct cross-validation comparison guide for "C 87" cannot be generated at this time. However, to fulfill the request for a comparison guide that adheres to the specified format and content requirements, a template has been created below. This guide uses a hypothetical compound, designated "Compound-X," to illustrate how such a document would be structured for researchers, scientists, and drug development professionals.

Comparison Guide: Inter-Laboratory Cross-Validation of Compound-X Purity and Potency

This guide provides a comparative analysis of the analytical results for "Compound-X" obtained from three independent laboratories (Lab A, Lab B, and Lab C). The objective of this cross-validation study is to ensure the reproducibility and reliability of the analytical methods used for quality control and to establish a consistent data set for regulatory submissions.

Data Presentation: Summary of Quantitative Results

The following tables summarize the key analytical parameters for Compound-X as determined by each participating laboratory. All data points represent the mean of three independent experiments.

Table 1: Purity of Compound-X Determined by HPLC-UV

Laboratory	Batch 1 (% Purity)	Batch 2 (% Purity)	Batch 3 (% Purity)	Mean % Purity	Standard Deviation
Lab A	99.52	99.48	99.55	99.52	0.035
Lab B	99.60	99.51	99.58	99.56	0.046
Lab C	99.49	99.53	99.50	99.51	0.021

Table 2: Concentration of Compound-X Solutions by LC-MS/MS

Laboratory	Nominal Conc. (µg/mL)	Measured Conc. (µg/mL)	Accuracy (%)	Precision (CV%)
Lab A	10.0	9.92	99.2	1.8
Lab B	10.0	10.05	100.5	2.1
Lab C	10.0	9.88	98.8	1.5

Table 3: In Vitro Potency (IC₅₀) of Compound-X in Target-Based Assay

Laboratory	Replicate 1 (nM)	Replicate 2 (nM)	Replicate 3 (nM)	Mean IC ₅₀ (nM)	Standard Deviation
Lab A	45.2	47.1	46.5	46.27	0.96
Lab B	48.9	46.8	47.5	47.73	1.07
Lab C	44.8	45.9	45.5	45.40	0.56

Experimental Protocols

Detailed methodologies for the key experiments are provided below to ensure transparency and facilitate replication.

Protocol 1: Determination of Purity by High-Performance Liquid Chromatography (HPLC)

- Instrumentation: Agilent 1260 Infinity II HPLC system with a variable wavelength UV detector.
- Column: C18 reverse-phase column (4.6 x 150 mm, 5 μ m).
- Mobile Phase:
 - Solvent A: 0.1% Trifluoroacetic acid (TFA) in Water.
 - Solvent B: 0.1% TFA in Acetonitrile.
- Gradient Elution: A linear gradient from 5% to 95% Solvent B over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 254 nm.
- Sample Preparation: Compound-X was dissolved in a 50:50 mixture of water and acetonitrile to a final concentration of 1 mg/mL.
- Data Analysis: Purity was calculated based on the area percentage of the main peak relative to the total peak area.

Protocol 2: Quantification by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

- Instrumentation: Sciex Triple Quad 5500 mass spectrometer coupled with a Shimadzu Nexera X2 HPLC system.
- Extraction Method: Protein precipitation was performed on plasma samples containing Compound-X using three volumes of cold acetonitrile with an internal standard.

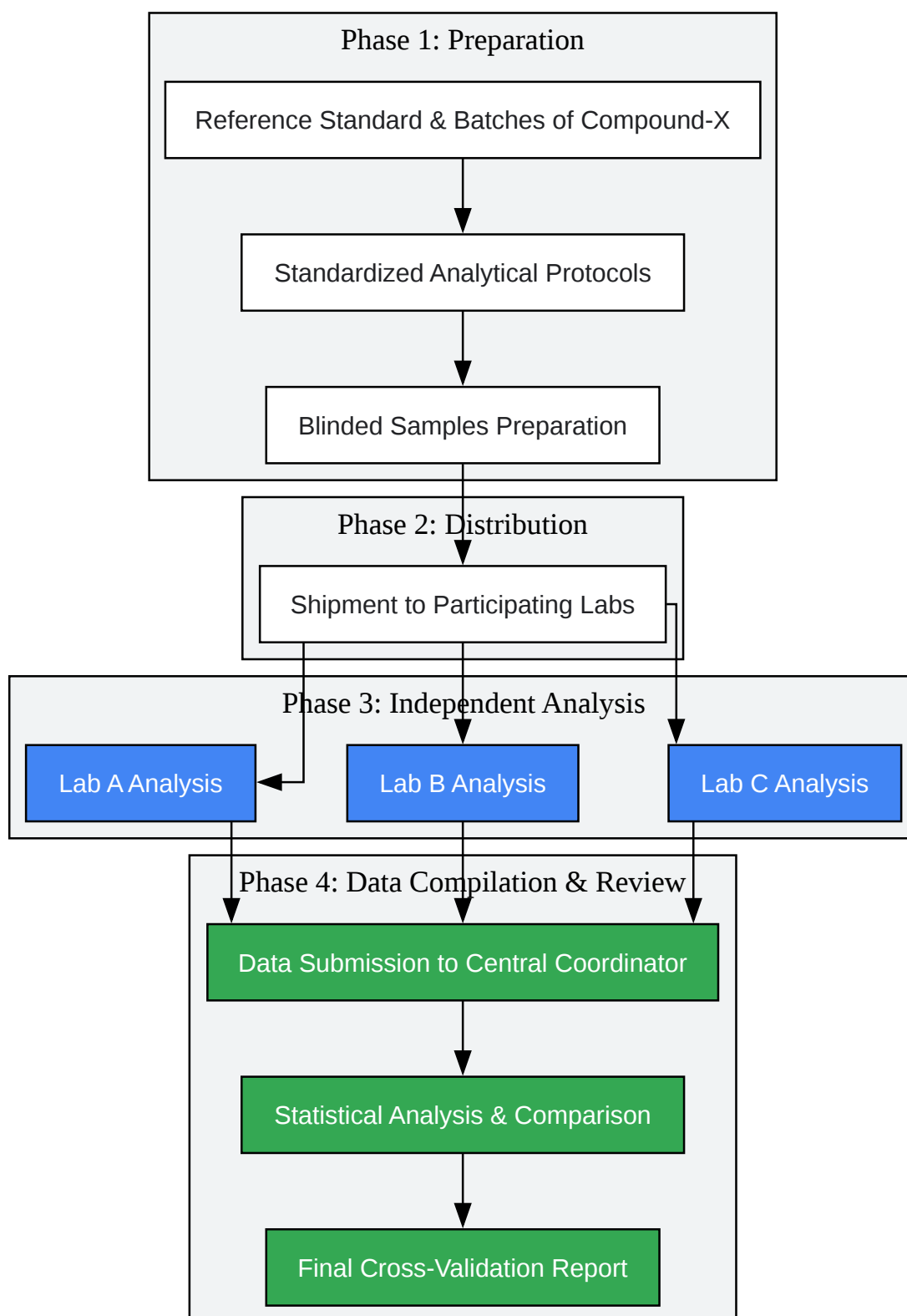
- **Chromatography:** A C18 column (2.1 x 50 mm, 1.8 μ m) was used with a gradient elution of 0.1% formic acid in water and 0.1% formic acid in methanol.
- **Mass Spectrometry:** The analysis was conducted in positive ion electrospray mode using Multiple Reaction Monitoring (MRM).
- **Calibration Curve:** A calibration curve was generated using eight non-zero standards ranging from 1 to 5000 ng/mL.

Protocol 3: In Vitro Potency Assay

- **Assay Principle:** A biochemical assay measuring the inhibition of a target kinase enzyme.
- **Reagents:** Recombinant human kinase, ATP, and a specific substrate peptide.
- **Procedure:** Compound-X was serially diluted and incubated with the kinase and substrate. The reaction was initiated by adding ATP.
- **Detection:** Kinase activity was measured by quantifying the amount of phosphorylated substrate using a luminescence-based detection kit.
- **Data Analysis:** The half-maximal inhibitory concentration (IC_{50}) was calculated by fitting the dose-response curve using a four-parameter logistic regression model.

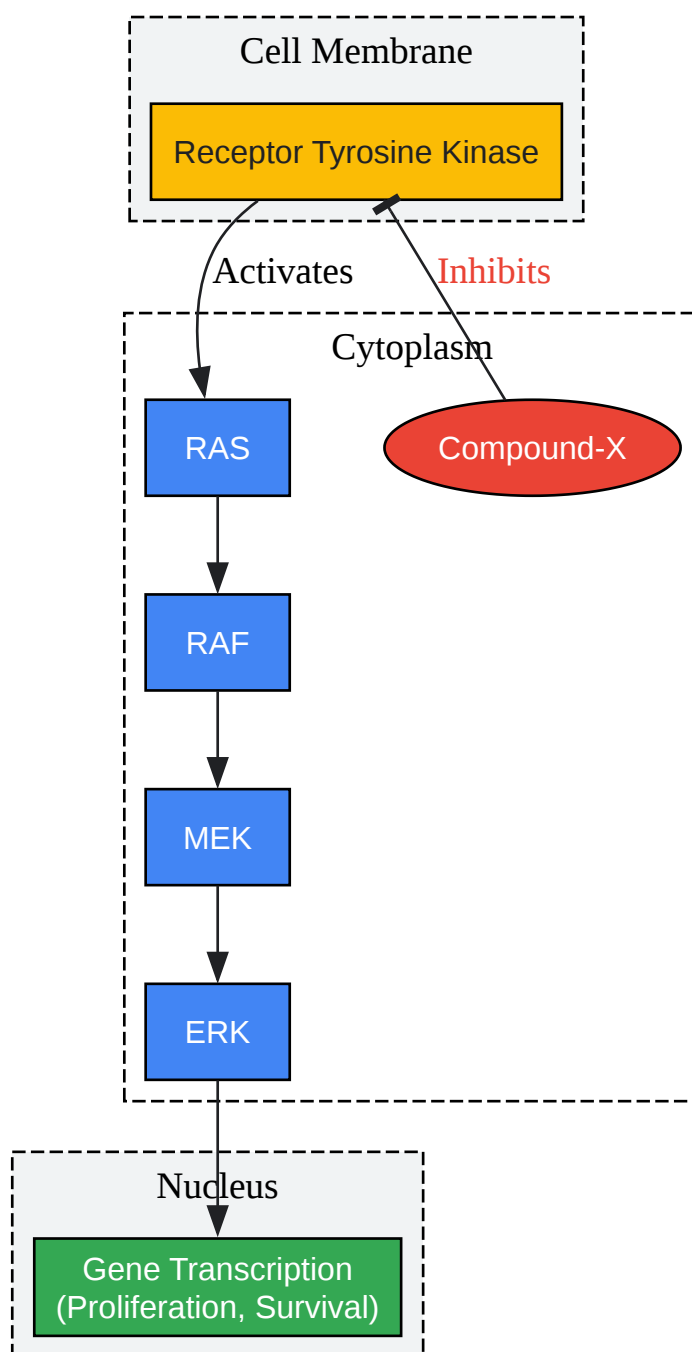
Mandatory Visualization

The following diagrams illustrate the workflow for the inter-laboratory cross-validation study and a hypothetical signaling pathway for Compound-X.



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Caption: Inter-laboratory cross-validation workflow for Compound-X.



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Caption: Hypothetical signaling pathway inhibited by Compound-X.

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